

physical and chemical properties of Methyl 2,4-dimethoxybenzoate

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Compound of Interest

Compound Name: Methyl 2,4-dimethoxybenzoate

Cat. No.: B1295305

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An In-depth Technical Guide to Methyl 2,4-dimethoxybenzoate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 2,4-dimethoxybenzoate is an aromatic ester that serves as a valuable intermediate in organic synthesis. Its structural features, including the electron-rich benzene ring and the reactive ester functional group, make it a versatile building block for the preparation of more complex molecules. This technical guide provides a comprehensive overview of the physical and chemical properties of **Methyl 2,4-dimethoxybenzoate**, detailed experimental protocols for its synthesis and characterization, and an exploration of its reactivity and stability.

Physicochemical Properties

The physical and chemical properties of **Methyl 2,4-dimethoxybenzoate** are summarized in the tables below for easy reference and comparison.

General and Physical Properties

Property	Value	Source
Molecular Formula	$C_{10}H_{12}O_4$	
Molecular Weight	196.20 g/mol	
CAS Number	2150-41-6	
Appearance	Liquid	
Boiling Point	294-296 °C (lit.)	
Density	1.194 g/mL at 25 °C (lit.)	
Refractive Index (n ₂₀ /D)	1.548 (lit.)	
Solubility	Soluble in organic solvents; insoluble in water.	

Spectroscopic Data

Technique	Data Highlights
¹ H NMR	Expected signals for aromatic protons, two methoxy groups, and a methyl ester group.
¹³ C NMR	Expected signals for aromatic carbons, methoxy carbons, ester carbonyl carbon, and methyl ester carbon.
Infrared (IR) Spectroscopy	Characteristic absorptions for C=O stretching (ester), C-O stretching (ether and ester), and aromatic C-H stretching.
Mass Spectrometry (MS)	Molecular ion peak (M ⁺) and characteristic fragmentation patterns.

Synthesis and Purification

Methyl 2,4-dimethoxybenzoate is commonly synthesized via the Fischer esterification of 2,4-dimethoxybenzoic acid with methanol in the presence of an acid catalyst.

Experimental Protocol: Fischer Esterification

This protocol is a general procedure adapted for the synthesis of **Methyl 2,4-dimethoxybenzoate**.

Materials:

- 2,4-dimethoxybenzoic acid
- Anhydrous methanol
- Concentrated sulfuric acid (H_2SO_4) or other suitable acid catalyst
- Dichloromethane (or other suitable extraction solvent)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate (or other suitable drying agent)

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2,4-dimethoxybenzoic acid in an excess of anhydrous methanol.
- Catalyst Addition: While stirring, carefully add a catalytic amount of concentrated sulfuric acid to the solution.
- Reflux: Heat the reaction mixture to reflux and maintain for several hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, allow the mixture to cool to room temperature. Remove the excess methanol under reduced pressure.
- Extraction: To the residue, add water and extract the aqueous layer multiple times with dichloromethane.

- **Washing:** Combine the organic extracts and wash sequentially with saturated sodium bicarbonate solution (to neutralize the acid catalyst) and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude **Methyl 2,4-dimethoxybenzoate**.
- **Purification:** The crude product can be purified by vacuum distillation or column chromatography on silica gel.

Reactivity and Stability

Hydrolysis

As an ester, **Methyl 2,4-dimethoxybenzoate** is susceptible to hydrolysis under both acidic and basic conditions to yield 2,4-dimethoxybenzoic acid and methanol. Basic hydrolysis (saponification) is typically irreversible as the carboxylate salt is formed.

Experimental Protocol: Base-Catalyzed Hydrolysis (Saponification)

This is a general procedure for the hydrolysis of an ester.

Materials:

- **Methyl 2,4-dimethoxybenzoate**
- Aqueous sodium hydroxide (NaOH) or potassium hydroxide (KOH) solution
- Ethanol (as a co-solvent, if needed)
- Hydrochloric acid (HCl) for acidification

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve **Methyl 2,4-dimethoxybenzoate** in an aqueous or aqueous/ethanolic solution of sodium hydroxide.
- **Reflux:** Heat the mixture to reflux for several hours until the reaction is complete (monitored by TLC).

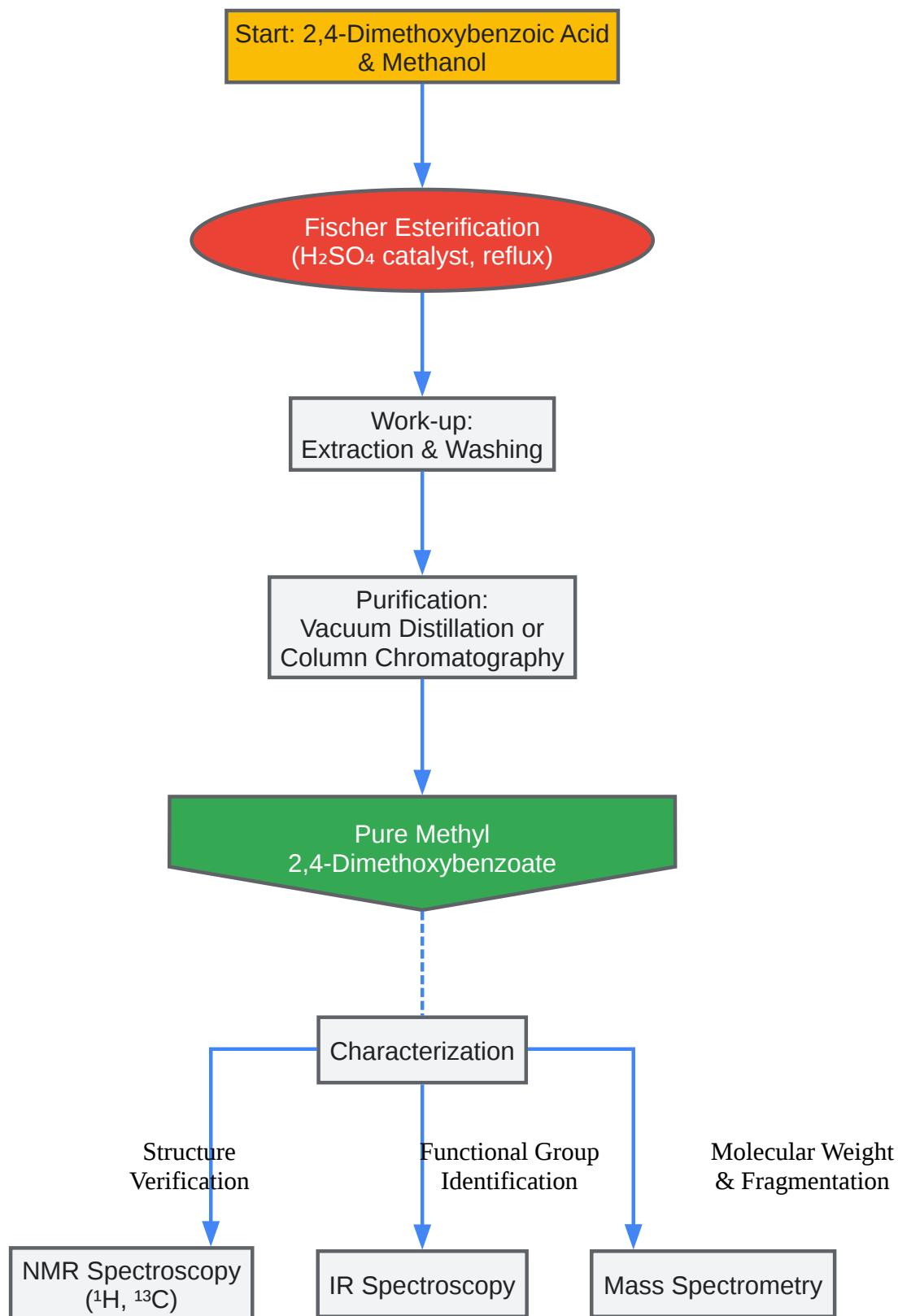
- Work-up: Cool the reaction mixture to room temperature. If an organic co-solvent was used, remove it under reduced pressure.
- Acidification: Acidify the aqueous solution with hydrochloric acid until the pH is acidic. 2,4-dimethoxybenzoic acid will precipitate out of the solution.
- Isolation: Collect the precipitated solid by vacuum filtration, wash with cold water, and dry.

Reactivity towards Electrophiles and Nucleophiles

The electron-donating methoxy groups activate the aromatic ring, making it susceptible to electrophilic aromatic substitution reactions. The ester group can undergo nucleophilic acyl substitution.

Characterization Workflow

The following diagram illustrates a typical workflow for the synthesis and characterization of **Methyl 2,4-dimethoxybenzoate**.

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Synthesis and Characterization Workflow for **Methyl 2,4-dimethoxybenzoate**.

Applications in Synthesis

Methyl 2,4-dimethoxybenzoate is a useful precursor in the synthesis of various more complex molecules, including some with potential biological activity. For instance, it can be used in the synthesis of substituted chalcones, which are precursors to flavonoids, a class of compounds with diverse pharmacological properties.[1]

Conclusion

This technical guide has provided a detailed overview of the physical and chemical properties, synthesis, reactivity, and characterization of **Methyl 2,4-dimethoxybenzoate**. The provided data and protocols offer a valuable resource for researchers and scientists utilizing this compound in their synthetic endeavors, particularly in the fields of medicinal chemistry and drug development. While no direct involvement in specific signaling pathways has been identified, its role as a key building block for bioactive molecules underscores its importance in the broader context of pharmaceutical research.

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References

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